

# 2-Bromo-1-iodo-4-(trifluoromethyl)benzene CAS number 481075-58-5

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Bromo-1-iodo-4-(trifluoromethyl)benzene

Cat. No.: B1285863

[Get Quote](#)

An In-depth Technical Guide to **2-Bromo-1-iodo-4-(trifluoromethyl)benzene**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**2-Bromo-1-iodo-4-(trifluoromethyl)benzene**, identified by CAS number 481075-58-5, is a halogenated aromatic compound of significant interest in modern organic synthesis.<sup>[1]</sup> Its unique trifunctional structure, featuring bromo, iodo, and trifluoromethyl groups on a benzene ring, makes it a versatile building block for the synthesis of complex organic molecules.<sup>[1]</sup> This guide provides a comprehensive overview of its chemical and physical properties, a detailed synthesis protocol, safety information, and its applications, particularly in the realm of pharmaceutical and agrochemical development. The differential reactivity of the carbon-iodine and carbon-bromine bonds allows for regioselective functionalization, making it a valuable synthon for creating diverse molecular architectures.<sup>[1]</sup>

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **2-Bromo-1-iodo-4-(trifluoromethyl)benzene** is presented below. This data is crucial for its handling, storage, and application in experimental settings.

Property	Value	Source
CAS Number	481075-58-5	[2][3]
Molecular Formula	C <sub>7</sub> H <sub>3</sub> BrF <sub>3</sub> I	[2][4]
Molecular Weight	350.90 g/mol	[2][4]
IUPAC Name	2-bromo-1-iodo-4-(trifluoromethyl)benzene	[2]
Synonyms	3-Bromo-4-iodobenzotrifluoride, Benzene, 2-bromo-1-iodo-4-(trifluoromethyl)-	[2][4]
Appearance	Peach/faint orange fused solid or yellow oily liquid	[5]
Melting Point	36-38.5 °C (ethanol)	[1][4][5]
Boiling Point	236.9 ± 40.0 °C (760 Torr)	[1][4][5]
Density	2.176 ± 0.06 g/cm <sup>3</sup> (20 °C, 760 Torr)	[4][5]
Flash Point	97.1 ± 27.3 °C	[4]
Purity	Typically >97% or 98%	[1][6]
InChI	InChI=1S/C7H3BrF3I/c8-5-3-4(7(9,10)11)1-2-6(5)12/h1-3H	[2]
InChIKey	LFHYCNXVEWPYAB-UHFFFAOYSA-N	[2]
SMILES	C1=CC(=C(C=C1C(F)(F)F)Br)I	[2]

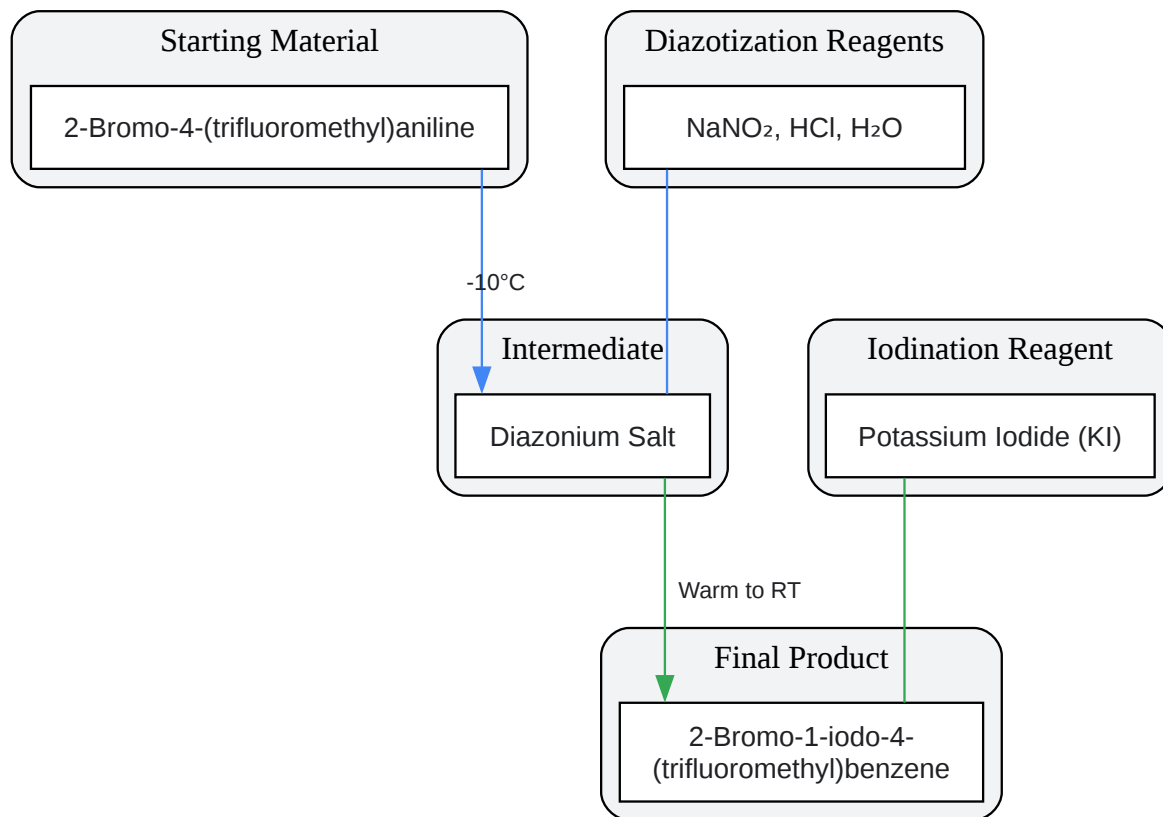
## Synthesis Protocol

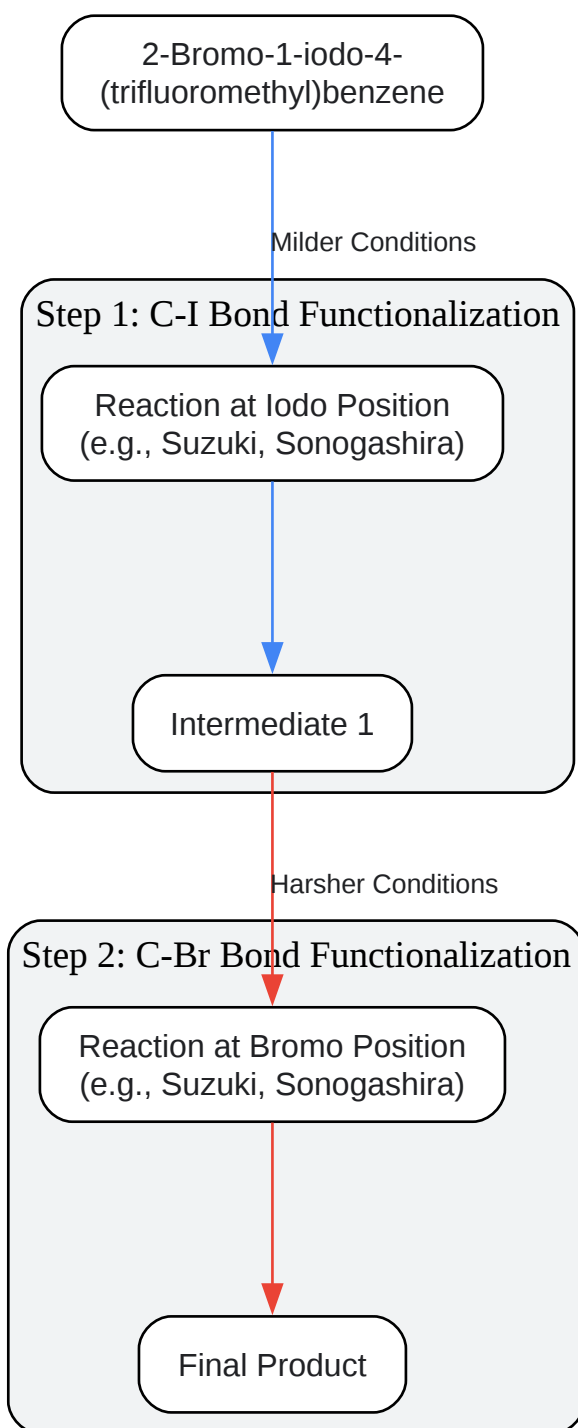
A general and effective procedure for the synthesis of **2-Bromo-1-iodo-4-(trifluoromethyl)benzene** involves a Sandmeyer-type reaction starting from 2-bromo-4-(trifluoromethyl)aniline.[5]

## Experimental Procedure:

- Diazotization:
  - In a suitable reaction vessel, dissolve 2-bromo-4-(trifluoromethyl)aniline (3.00 g, 12.50 mmol) in a solvent mixture of acetonitrile (30 mL) and water (10 mL).[\[5\]](#)
  - Add concentrated hydrochloric acid (15 mL) to the mixture.[\[5\]](#)
  - Cool the mixture to -10°C using an appropriate cooling bath.[\[5\]](#)
  - Slowly add a solution of sodium nitrite (0.95 g, 13.75 mmol) in water (5 mL) dropwise to the reaction mixture while maintaining the temperature at -10°C.[\[5\]](#)
  - Stir the resulting mixture at -10°C for 30 minutes to ensure complete formation of the diazonium salt.[\[5\]](#)
- Iodination:
  - Prepare a solution of potassium iodide (2.49 g, 15.00 mmol) in water (5 mL).[\[5\]](#)
  - Add the potassium iodide solution to the diazonium salt mixture.[\[5\]](#)
  - Continue stirring the reaction mixture for 2 hours at -10°C.[\[5\]](#)
  - Allow the reaction mixture to slowly warm to room temperature and continue stirring overnight.[\[5\]](#)
- Work-up and Purification:
  - Quench the reaction by adding a saturated sodium bicarbonate solution (30 mL).[\[5\]](#)
  - Extract the product with dichloromethane (3 x 50 mL).[\[5\]](#)
  - Combine the organic layers and wash sequentially with a saturated sodium thiosulfate solution (30 mL) and saturated brine (30 mL).[\[5\]](#)

- Dry the organic phase over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.<sup>[5]</sup>
- Purify the resulting residue by silica gel column chromatography using petroleum ether as the eluent to yield 3-bromo-4-iodobenzotrifluoride as a yellow oily liquid (3.95 g, 90.0% yield).<sup>[5]</sup>





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. nbinno.com [nbinno.com]
- 2. 2-Bromo-1-iodo-4-(trifluoromethyl)benzene | C<sub>7</sub>H<sub>3</sub>BrF<sub>3</sub>I | CID 16244089 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-Bromo-1-iodo-4-(trifluoromethyl)benzene-ECHO CHEMICAL CO., LTD. [echochemical.com]
- 4. Pharmaceutical and chemical intermediates, CAS#:481075-58-5, 3-溴-4-碘三氟甲苯, [en.chemfish.com]
- 5. 481075-58-5 | CAS DataBase [m.chemicalbook.com]
- 6. 2-Bromo-1-iodo-4-(trifluoromethyl)benzene [sobekbio.com]
- To cite this document: BenchChem. [2-Bromo-1-iodo-4-(trifluoromethyl)benzene CAS number 481075-58-5]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1285863#2-bromo-1-iodo-4-trifluoromethyl-benzene-cas-number-481075-58-5]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)